In Vivo Efficacy of BAY-1797 in Pain Models: A Technical Whitepaper

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Compound of Interest		
Compound Name:	*BAY-1797*	
Cat. No.:	*B605926*	*Get Quote*

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the in vivo efficacy of **BAY-1797**, a potent and selective P2X4 receptor antagonist, in preclinical pain models. The document details the mechanism of action, experimental protocols, and available efficacy data, offering valuable insights for researchers and professionals in the field of pain drug discovery and development.

Introduction to **BAY-1797** and the P2X4 Receptor Target

BAY-1797, chemically known as N-[4-(3-Chlorophenoxy)-3-sulfamoylphenyl]-2-phenylacetamide, is a novel small molecule inhibitor of the P2X4 receptor.[1] The P2X4 receptor is a ligand-gated ion channel activated by extracellular adenosine triphosphate (ATP).[1] These receptors are highly expressed on immune cells, particularly microglia in the central nervous system. Growing evidence indicates a critical role for the P2X4 receptor in the pathogenesis of chronic pain, including inflammatory and neuropathic pain states.[2] In response to nerve injury or inflammation, microglia in the spinal cord's dorsal horn upregulate P2X4 receptors. The subsequent activation of these receptors by ATP triggers the release of brain-derived neurotrophic factor (BDNF), which in turn alters neuronal chloride homeostasis, leading to synaptic disinhibition and pain hypersensitivity. **BAY-1797** was developed to specifically target this pathway and offer a novel therapeutic approach for pain management.

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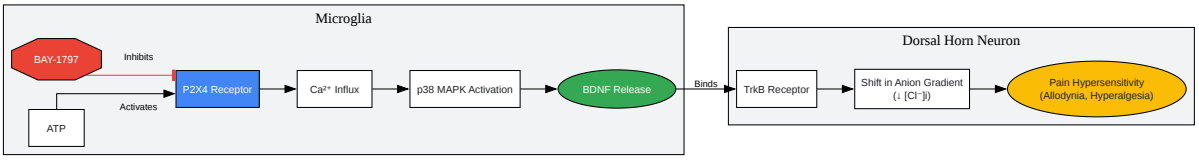
P2X4 Signaling Pathway in Pain Pathogenesis

The signaling cascade initiated by P2X4 receptor activation in microglia is a key driver of centralized pain sensitization. The diagram below illustrates this pathway and the inhibitory action of **BAY-1797**.



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P2X4 signaling pathway in microglia and its inhibition by **BAY-1797**.

In Vivo Efficacy in Inflammatory Pain

The primary preclinical model used to evaluate the anti-nociceptive and anti-inflammatory effects of **BAY-1797** was the Complete Freund's Adjuvant (CFA)-induced inflammatory pain model in mice.[1] This model is a well-established and clinically relevant tool for studying chronic inflammatory pain.

Quantitative Efficacy Data

While the primary research article by Werner et al. (2019) demonstrated the anti-inflammatory and anti-nociceptive effects of **BAY-1797** in the mouse CFA model, the specific quantitative data from these in vivo studies are not publicly available in the abstract or other accessible literature.[1] To facilitate future comparative analysis, the following table provides a template of the key data points that would be essential for a comprehensive evaluation of **BAY-1797**'s in vivo efficacy.

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Treatment Group	Dose (mg/kg)	Route of Administration	Paw Withdrawal Latency (s)	Mechanical Withdrawal Threshold (g)	Paw Edema (mm)
Vehicle Control	-	p.o.	Data not available	Data not available	Data not available
BAY-1797	e.g., 10	p.o.	Data not available	Data not available	Data not available
BAY-1797	e.g., 30	p.o.	Data not available	Data not available	Data not available
Positive Control	e.g., Celecoxib	p.o.	Data not available	Data not available	Data not available

Data from the primary publication by Werner et al. (2019) is required to populate this table.

Experimental Protocols

The following sections detail the methodology for the CFA-induced inflammatory pain model, based on established protocols.

CFA-Induced Inflammatory Pain Model in Mice

This model induces a persistent inflammatory state, characterized by thermal hyperalgesia, mechanical allodynia, and paw edema.

Materials:

- Complete Freund's Adjuvant (CFA)
- Sterile saline
- Microsyringe with a 30-gauge needle
- Male C57BL/6 mice

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- Testing apparatus for thermal and mechanical sensitivity (e.g., Hargreaves apparatus, von Frey filaments)

Procedure:

- Acclimation: Mice are acclimated to the testing environment and handling for several days before the experiment.
- Baseline Measurements: Baseline thermal and mechanical sensitivity are measured for both hind paws.
- CFA Induction: A subcutaneous injection of CFA (typically 20-50 µL) is administered into the plantar surface of one hind paw. The contralateral paw may be injected with saline to serve as a control.
- Post-Induction Period: The development of inflammatory pain is allowed to proceed for a specified period, often 24-72 hours, before drug administration.
- Drug Administration: **BAY-1797** or a vehicle control is administered, typically via oral gavage (p.o.).
- Efficacy Assessment: At various time points after drug administration, thermal hyperalgesia (paw withdrawal latency to a radiant heat source) and mechanical allodynia (paw withdrawal threshold to von Frey filaments) are measured. Paw volume or thickness is also often measured to assess the anti-inflammatory effects.

Experimental Workflow Diagram

The following diagram outlines the typical workflow for evaluating the in vivo efficacy of a compound in the CFA pain model.

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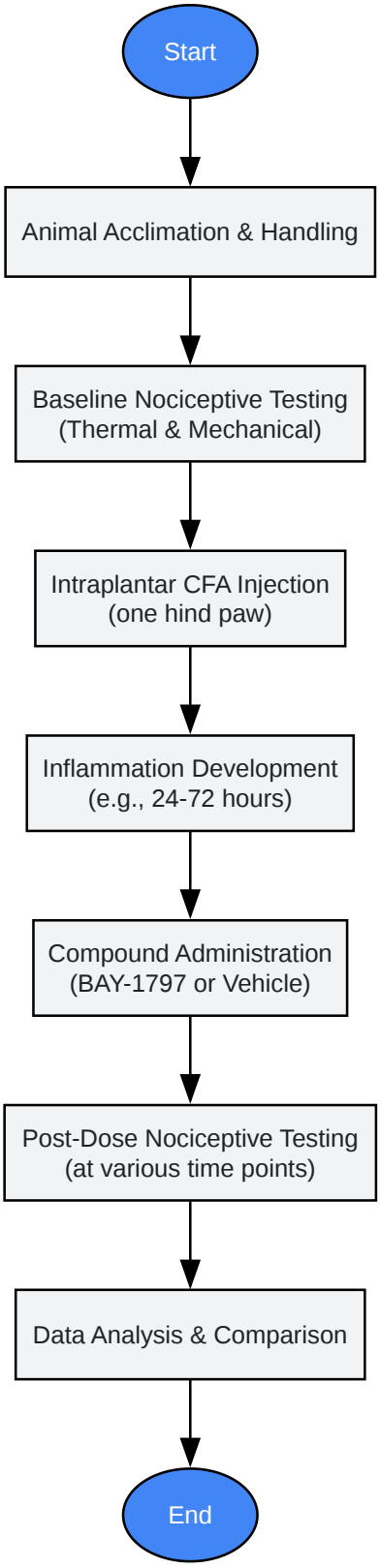

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Experimental workflow for the CFA-induced inflammatory pain model.

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Conclusion and Future Directions

BAY-1797 has demonstrated efficacy as a P2X4 receptor antagonist in a preclinical model of inflammatory pain. Its mechanism of action, targeting microglia-mediated pain signaling, represents a promising approach for the development of novel analgesics. However, the development of **BAY-1797** was reportedly halted due to undesirable effects on CYP3A4 induction. Despite this, **BAY-1797** remains a valuable pharmacological tool for investigating the role of the P2X4 receptor in pain and other inflammatory conditions. Further research into P2X4 antagonists with improved safety profiles is warranted and could lead to new therapeutic options for patients suffering from chronic pain.

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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. researchgate.net [researchgate.net]
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